

BODIPY™ TR-X: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bodipy TR-X*

Cat. No.: *B1663740*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the fluorescent dye BODIPY™ TR-X, its spectral properties, and its applications in biological research. This document is intended to serve as a core resource for professionals in the fields of cell biology, biochemistry, and drug discovery.

Core Properties of BODIPY™ TR-X

BODIPY™ TR-X is a bright, red-fluorescent dye belonging to the boron-dipyrromethene (BODIPY) family. It is characterized by its high fluorescence quantum yield, large extinction coefficient, and relative insensitivity to solvent polarity and pH.^{[1][2]} These properties make it an exceptional tool for a variety of fluorescence-based applications. The "X" in its name refers to a seven-atom aminohexanoyl spacer that separates the fluorophore from its reactive group, which helps to minimize interactions between the dye and the biomolecule to which it is conjugated.^[1]

Spectroscopic and Photophysical Properties

The fluorescence spectrum of BODIPY™ TR-X is a key aspect of its utility. Below is a summary of its core quantitative properties.

Property	Value	Solvent/Conditions	Reference(s)
Excitation Maximum (λ_{ex})	~588-589 nm	Methanol	[1][3]
Emission Maximum (λ_{em})	~616-617 nm	Methanol	
Molar Extinction Coefficient (ϵ)	~68,000 $\text{cm}^{-1}\text{M}^{-1}$		
Fluorescence Quantum Yield (Φ)	~0.9		
Fluorescence Lifetime (τ)	~5.4 ns	Methanol	
Molecular Weight	634.46 g/mol		

Note: Spectral properties can be influenced by the local environment and conjugation to biomolecules.

Chemical Properties and Reactivity

The most common reactive form of BODIPY™ TR-X is the N-hydroxysuccinimidyl (NHS) ester. This form is highly reactive towards primary amines, making it ideal for labeling proteins, amine-modified oligonucleotides, and other amine-containing molecules. The reaction between the NHS ester and a primary amine forms a stable amide bond. For optimal labeling, the reaction is typically carried out in a buffer with a pH of around 8.3.

Experimental Protocols

This section provides detailed methodologies for common applications of BODIPY™ TR-X.

Protein Labeling with BODIPY™ TR-X NHS Ester

This protocol describes the general procedure for conjugating BODIPY™ TR-X NHS ester to a protein.

Materials:

- Protein of interest (in an amine-free buffer, e.g., PBS)
- BODIPY™ TR-X NHS Ester
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- Reaction Buffer: 0.1 M Sodium bicarbonate, pH 8.3
- Purification column (e.g., Sephadex G-25)

Procedure:

- **Prepare Protein Solution:** Dissolve the protein in the reaction buffer at a concentration of 2-10 mg/mL.
- **Prepare Dye Stock Solution:** Immediately before use, dissolve BODIPY™ TR-X NHS ester in DMSO or DMF to a concentration of 10 mg/mL.
- **Labeling Reaction:** While vortexing the protein solution, slowly add a calculated amount of the dye stock solution. The molar ratio of dye to protein may need to be optimized for each specific protein, but a starting point of 10-20 moles of dye per mole of protein is common.
- **Incubation:** Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- **Purification:** Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25) equilibrated with a suitable buffer (e.g., PBS).
- **Determination of Degree of Labeling (DOL):** The DOL can be estimated by measuring the absorbance of the conjugate at 280 nm (for the protein) and 588 nm (for BODIPY™ TR-X).

Staining of Intracellular Lipid Droplets

This protocol outlines a method for visualizing lipid droplets in cultured cells.

Materials:

- Cultured cells on coverslips or in imaging dishes
- BODIPY™ TR-X (or a more lipophilic BODIPY™ variant like BODIPY 493/503 for specific lipid droplet staining)
- Phosphate-Buffered Saline (PBS)
- Fixative (e.g., 4% paraformaldehyde in PBS), optional
- Mounting Medium

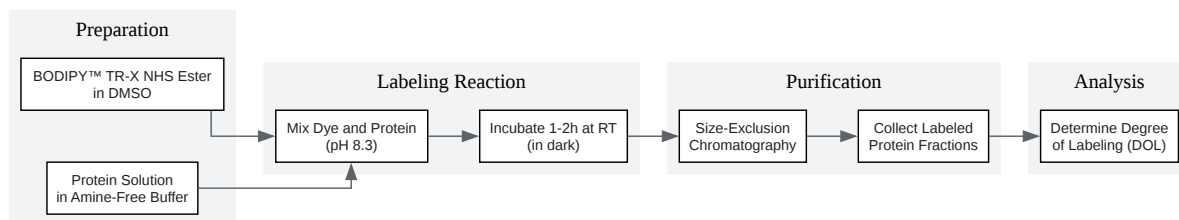
Procedure:

- Cell Culture: Grow cells to the desired confluency.
- Preparation of Staining Solution: Prepare a 1-5 μM working solution of the BODIPY™ dye in PBS or serum-free medium from a DMSO stock.
- Cell Washing: Wash the cells twice with PBS to remove any residual serum.
- Staining: Add the staining solution to the cells and incubate for 15-30 minutes at 37°C, protected from light.
- Washing: Wash the cells two to three times with PBS to remove excess dye.
- (Optional) Fixation: If required, fix the cells with 4% paraformaldehyde for 15-20 minutes at room temperature.
- Mounting and Imaging: Mount the coverslips onto microscope slides using an appropriate mounting medium. Visualize the stained lipid droplets using a fluorescence microscope with a suitable filter set.

Visualizations of Workflows and Pathways

The following diagrams, generated using the DOT language, illustrate common experimental workflows and a generalized signaling pathway where BODIPY™ TR-X can be utilized.

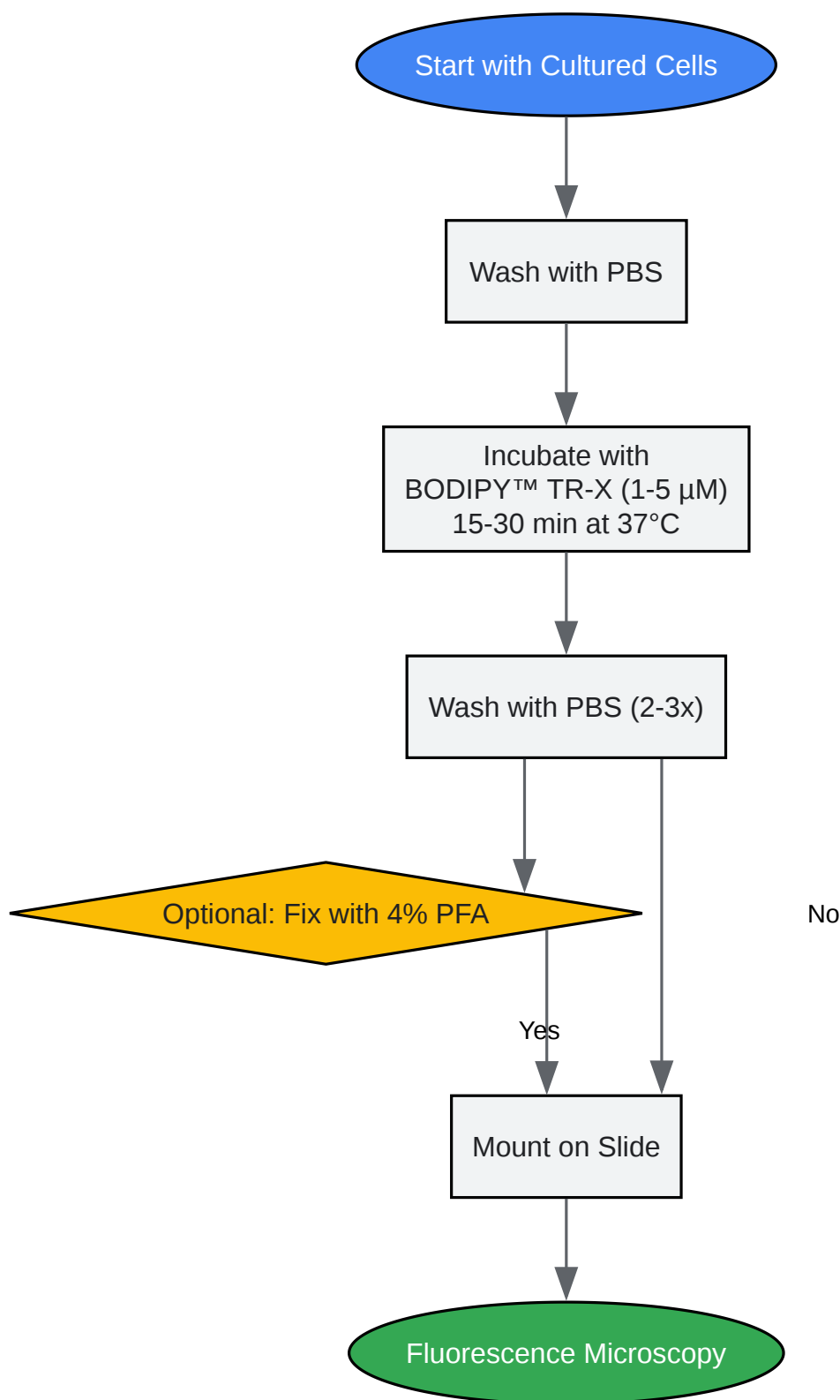
Protein Labeling and Purification Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for labeling a protein with BODIPY™ TR-X NHS Ester.

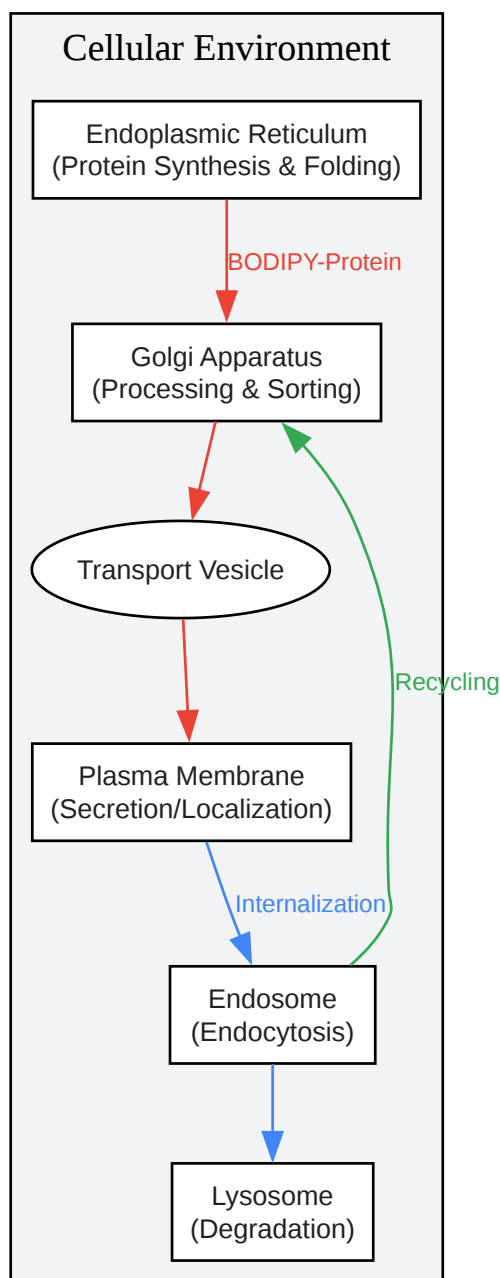
Cellular Staining and Imaging Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for staining and imaging cells with BODIPY™ TR-X.

Generalized Protein Trafficking Pathway



[Click to download full resolution via product page](#)

Caption: Tracking a BODIPY™ TR-X labeled protein through cellular pathways.

Applications in Research

BODIPY™ TR-X is a versatile tool with numerous applications in biological research.

Fluorescence Microscopy

Due to its bright and photostable fluorescence, BODIPY™ TR-X is widely used in various fluorescence microscopy techniques, including confocal and two-photon excitation microscopy. Its red emission is well-separated from commonly used green fluorophores like GFP, making it suitable for multi-color imaging. It can be used to label specific proteins to study their localization and trafficking within cells, or to stain cellular structures like membranes and lipid droplets.

Fluorescence Polarization Assays

The relatively long fluorescence lifetime of BODIPY™ TR-X makes it an excellent probe for fluorescence polarization (FP) assays. FP assays are used to study molecular interactions in real-time. When a small, fluorescently labeled molecule (like a peptide labeled with BODIPY™ TR-X) binds to a larger molecule (like a protein), its tumbling rate in solution slows down, leading to an increase in the polarization of its fluorescence. This principle is widely used in high-throughput screening for drug discovery to identify inhibitors of protein-protein or protein-ligand interactions.

Conclusion

BODIPY™ TR-X is a powerful and versatile fluorescent dye with a wide range of applications in modern biological research. Its exceptional photophysical properties, combined with its reactivity towards primary amines, make it an invaluable tool for labeling and tracking biomolecules. This guide provides a foundational understanding of its properties and common experimental protocols to aid researchers in successfully incorporating this fluorophore into their studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BDY TR-X, SE | CAS 197306-80-2 | BDYTR-X,SE | Tocris Bioscience [[tocris.com](https://www.tocris.com)]

- 2. abpbio.com [abpbio.com]
- 3. BODIPY Dye Series—Section 1.4 | Thermo Fisher Scientific - US [thermofisher.com]
- To cite this document: BenchChem. [BODIPY™ TR-X: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663740#bodipy-tr-x-fluorescence-spectrum-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com